

Unveiling the Physicochemical Landscape of Methyl 4-aminobutanoate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 4-aminobutanoate hydrochloride*

Cat. No.: *B082371*

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For Researchers, Scientists, and Drug Development Professionals

Methyl 4-aminobutanoate hydrochloride, also known as GABA methyl ester hydrochloride, is a derivative of the principal inhibitory neurotransmitter in the central nervous system, gamma-aminobutyric acid (GABA). Its esterified form offers altered physicochemical properties that are of significant interest in neuropharmacology and drug design. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Methyl 4-aminobutanoate hydrochloride**, compiled from various chemical data sources.

Core Physical and Chemical Properties

The fundamental physicochemical characteristics of **Methyl 4-aminobutanoate hydrochloride** are summarized in the table below. This data is crucial for its handling, formulation, and application in research and development.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ ClNO ₂	[1][2]
Molecular Weight	153.61 g/mol	[1][3][4]
Appearance	White to almost white crystalline powder or crystals	[1][3]
Melting Point	105-107 °C	[3]
120-125 °C (lit.)	[1][5][6]	
122.0 to 126.0 °C	[7]	
Boiling Point	164.8 °C at 760 mmHg	[3][5]
Density	0.99 g/cm ³	[3]
Solubility	Soluble in DMSO (30 mg/mL)	[8]
Flash Point	38.7 °C	[3][5]
Vapor Pressure	1.93 mmHg at 25°C	[3][5]
pKa	Data not available	
LogP (XLogP3)	1.40060	[3]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	3	[3]

Spectral Data

Spectral analysis is fundamental for the structural confirmation of **Methyl 4-aminobutanoate hydrochloride**.

- ¹H NMR (400 MHz, D₂O): δ 3.46 (s, 3H), 2.79 (t, J = 7.6 Hz, 2H), 2.28 (t, J = 7.3 Hz, 2H), 1.77-1.67 (m, 2H).[1]
- Mass Spectrometry (ESI-MS): Calculated for [M + H - HCl]⁺ m/z: 118.1, Measured: 118.1.[1]

Experimental Methodologies

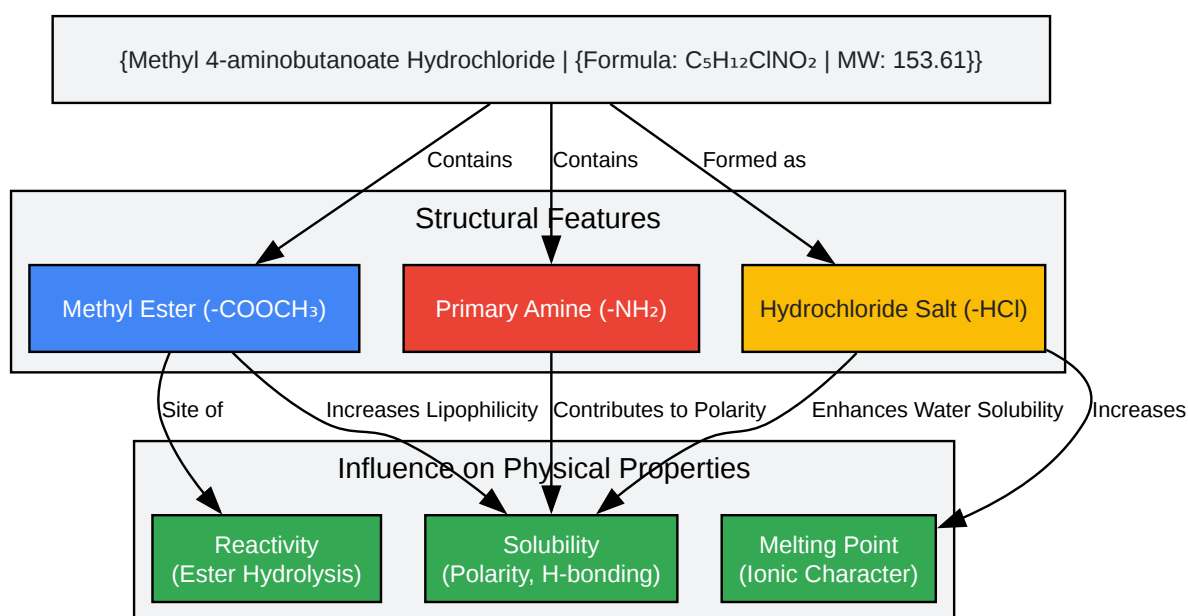
While detailed experimental protocols for the determination of the above physical properties are not extensively published in readily available literature, a general synthetic method has been described.

Synthesis of Methyl 4-aminobutanoate hydrochloride

A common laboratory-scale synthesis involves the esterification of gamma-aminobutyric acid (GABA). Thionyl chloride (20 mmol) is added dropwise to a solution of gamma-aminobutyric acid (10 mmol) in methanol (20 mL) under ice bath conditions.[1] The reaction mixture is then stirred at room temperature for approximately 2 hours.[1] Following the reaction, the solvent is removed by rotary evaporation to yield the product as a white solid.[1]

Structural and Property Relationships

The chemical structure of **Methyl 4-aminobutanoate hydrochloride** dictates its physical properties and, consequently, its behavior in biological and chemical systems. The following diagram illustrates the key structural features and their influence on the compound's characteristics.



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Structural Features and Property Influences.

Handling and Storage

For optimal stability, **Methyl 4-aminobutanoate hydrochloride** should be stored in a cool, dark place, preferably at temperatures below 15°C. It is recommended to store the compound under an inert atmosphere as it is sensitive to air and moisture.[4] For solutions, it is advised to aliquot and store at -20°C for up to one month or -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.[9]

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References

- 1. Methyl 4-aminobutyrate hydrochloride | 13031-60-2 [chemicalbook.com]
- 2. molnova.com [molnova.com]
- 3. echemi.com [echemi.com]
- 4. labsolu.ca [labsolu.ca]
- 5. METHYL 4-AMINO BUTANOATE HCL [chembk.com]
- 6. Methyl 4-aminobutyrate = 99.0 AT 13031-60-2 [sigmaaldrich.com]
- 7. 4-アミノ酪酸メチル塩酸塩 | Methyl 4-Aminobutyrate Hydrochloride | 13031-60-2 | 東京化成工業株式会社 [tcichemicals.com]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
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